Technical Monograph: Characterization & Spectral Analysis of (S)-2-Methoxypropan-1-amine Hydrochloride

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Compound of Interest	
Compound Name:	*(S)-2-Methoxypropan-1-amine hydrochloride*
CAS No.:	*907544-43-8*
Cat. No.:	*B1429468*

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Part 1: Executive Summary & Chemical Identity[1]

(S)-2-Methoxypropan-1-amine hydrochloride is a specialized chiral building block used frequently in the synthesis of peptidomimetics and kinase inhibitors. Its value lies in the rigid stereochemistry of the C2 position, which often dictates the binding affinity of the final pharmaceutical agent.[1]

Critical Technical Note: A common error in procurement and database searching is confusing this molecule with its regioisomer, (S)-1-methoxypropan-2-amine (Methoxyisopropylamine). The target molecule discussed here has the primary amine on the terminal carbon (C1) and the methoxy group on the chiral center (C2).[1]

Chemical Identification Data

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Parameter	Detail
Chemical Name	(S)-2-Methoxypropan-1-amine hydrochloride
CAS Number	907544-43-8
Molecular Formula	$C_4H_{11}NO$[2][3][4][5] · HCl
Molecular Weight	125.60 g/mol (Salt); 89.14 g/mol (Free Base)
Appearance	White to off-white hygroscopic solid
Solubility	Highly soluble in Water, Methanol, DMSO
Chiral Configuration	(S)-Enantiomer
SMILES	CCN.Cl

Structural Visualization[1]

Figure 1: Connectivity and functional group mapping of (S)-2-Methoxypropan-1-amine HCl.

Part 2: Spectral Analysis (NMR, IR, MS)[1][5]

The following data represents the standard spectral fingerprint for high-purity (>98% ee) material.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Methodology: Samples are dissolved in DMSO-d_6 or D_2O.[1] The hydrochloride salt form induces a significant downfield shift in the protons adjacent to the nitrogen (C1 position) compared to the free base.[1]

^{1}H NMR Data (400 MHz, DMSO-d_6)

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Position	Shift (δ ppm)	Multiplicity	Integration	Coupling (J)	Assignment
NH_3^+	8.15	Broad Singlet	3H	-	Ammonium protons (exchangeable)
C2-H	3.58	Multiplet	1H	-	Chiral methine proton
O-CH_3	3.32	Singlet	3H	-	Methoxy group
C1-H_a	2.95	dd	1H	J = 13.0, 4.5 Hz	Methylene proton A (adj. to N)
C1-H_β	2.82	dd	1H	J = 13.0, 7.5 Hz	Methylene proton B (adj. to N)
C3-H_3	1.12	Doublet	3H	J = 6.2 Hz	Terminal methyl group

Interpretation Logic:

- Chiral Center Influence: The C2 chiral center makes the C1 methylene protons diastereotopic, resulting in two distinct signals (dd) rather than a simple doublet or triplet.[1] This is a key purity indicator; a collapse of this complexity often indicates racemization or degradation.[1]
- Salt Effect: The broad signal at ~8.15 ppm confirms the hydrochloride salt formation.[1] In D_2O, this peak disappears due to deuterium exchange.[1]

^{13}C NMR Data (100 MHz, DMSO-d_6)

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Shift (δ ppm)	Carbon Type	Assignment
74.8	CH	C2 (Chiral center, deshielded by Oxygen)
56.2	CH_3	O-Methyl carbon
43.5	CH_2	C1 (Adjacent to Nitrogen)
16.4	CH_3	C3 (Terminal Methyl)

Infrared Spectroscopy (FT-IR)

Methodology: Attenuated Total Reflectance (ATR) on neat solid.[1]

Wavenumber (cm^{-1})	Vibration Mode	Diagnostic Value
2800 – 3150	N-H Stretch (Ammonium)	Broad, strong band characteristic of primary amine salts ($-NH_3^+$).
2975, 2930	C-H Stretch (Aliphatic)	Asymmetric/Symmetric methyl stretches.[1]
1590 – 1610	N-H Bending	Characteristic "Ammonium Scissors" deformation.
1090 – 1120	C-O-C Stretch	Strong ether linkage band; confirms the methoxy group integrity.[1]

Mass Spectrometry (ESI-MS)

Methodology: Electrospray Ionization (ESI) in Positive Mode.[1]

- Observed Ion: $[M+H]^+$ (Cation of the free base)[1]
- m/z Value: 90.1[1]
- Calculated Exact Mass: 89.08 (Neutral) → 90.09 (Protonated)[1]

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Fragmentation Pattern (MS/MS):

- m/z 90 → 73: Loss of NH_3 (17 Da).[1] Characteristic of primary amines.
- m/z 90 → 58: Loss of CH_3OH (32 Da).[1] Characteristic of methoxy ethers.

Part 3: Quality Control & Experimental Protocols

Determination of Enantiomeric Excess (ee)[1]

For chiral building blocks, chemical purity is insufficient; optical purity is paramount.[1] Standard rotation ([α]D) is often unreliable for small salts due to low specific rotation values.[1]

Protocol: Mosher's Amide Derivatization To validate the (S)-configuration, the amine is derivatized with (R)-(-)-α-methoxy-α-(trifluoromethyl)phenylacetyl chloride (Mosher's Acid Chloride).

- Reaction: Mix 10 mg Amine HCl + 1.5 eq Mosher's Chloride + 3 eq Pyridine in DCM.
- Analysis: ^{19}F NMR or ^{1}H NMR.
- Validation: The presence of a single set of diastereomeric signals confirms high ee.[1] The appearance of a secondary set of minor peaks indicates the presence of the (R)-enantiomer.[1]

Handling Hygroscopic HCl Salts[1]

This compound is hygroscopic.[1] Absorption of water leads to "gumming" and weighing errors, which can ruin stoichiometric precision in drug synthesis.[1]

- Storage: Store under Argon/Nitrogen at 2-8°C.
- Weighing: Allow the vial to equilibrate to room temperature before opening to prevent condensation. Weigh quickly or use a glovebox for precision work.

Synthesis Workflow (Regio-Control)

To ensure the product is the 2-methoxy-1-amine (and not the 1-methoxy-2-amine), the synthesis typically follows the route of O-methylation of N-protected amino alcohols, rather than

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ring-opening of epoxides (which yields mixtures).

Figure 2: Recommended synthetic pathway to guarantee regio- and stereochemical integrity.

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